In Vitro Characterization of Ibiglustat Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name:	*Ibiglustat hydrochloride*
CAS No.:	*1629063-79-1*
Cat. No.:	*B15619058*

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Introduction

Ibiglustat hydrochloride, also known as Venglustat or SAR402671, is an orally active and brain-penetrant small molecule inhibitor of glucosylceramide synthase (GCS).[1][2] GCS is a pivotal enzyme in the biosynthesis of most glycosphingolipids (GSLs). By inhibiting this enzyme, Ibiglustat effectively reduces the production of glucosylceramide (GlcCer), the precursor for a wide array of complex GSLs. This mechanism of substrate reduction therapy (SRT) holds significant therapeutic promise for several lysosomal storage disorders (LSDs) characterized by the accumulation of GSLs. This technical guide provides a comprehensive overview of the in vitro characterization of **Ibiglustat hydrochloride**, summarizing key quantitative data, detailing experimental methodologies, and visualizing relevant biological pathways and workflows.

Mechanism of Action

Ibiglustat is a potent and selective inhibitor of glucosylceramide synthase (GCS), the enzyme that catalyzes the transfer of glucose from UDP-glucose to ceramide, the first committed step in

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the synthesis of most glycosphingolipids. By blocking this initial step, Ibiglustat effectively reduces the biosynthesis of downstream GSLs, including globotriaosylceramide (GL-3), which is the primary accumulating substrate in Fabry disease.[3][4] A study has identified Ibiglustat (Venglustat) as an allosteric inhibitor of GCS.

Signaling Pathway of Glycosphingolipid Biosynthesis and Inhibition by Ibiglustat

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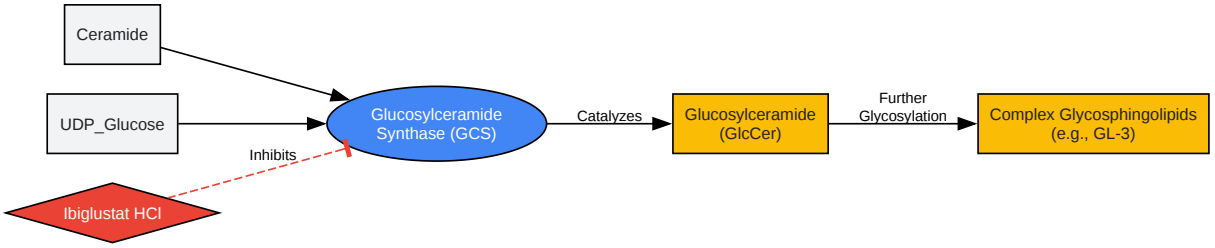

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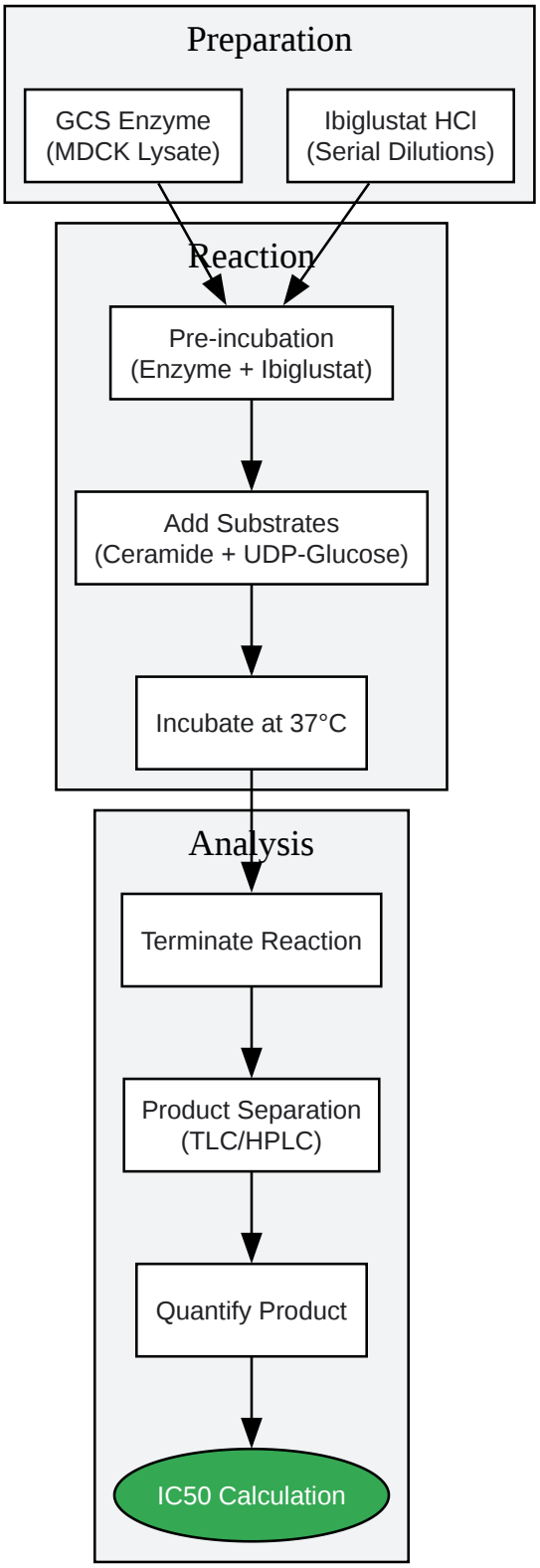

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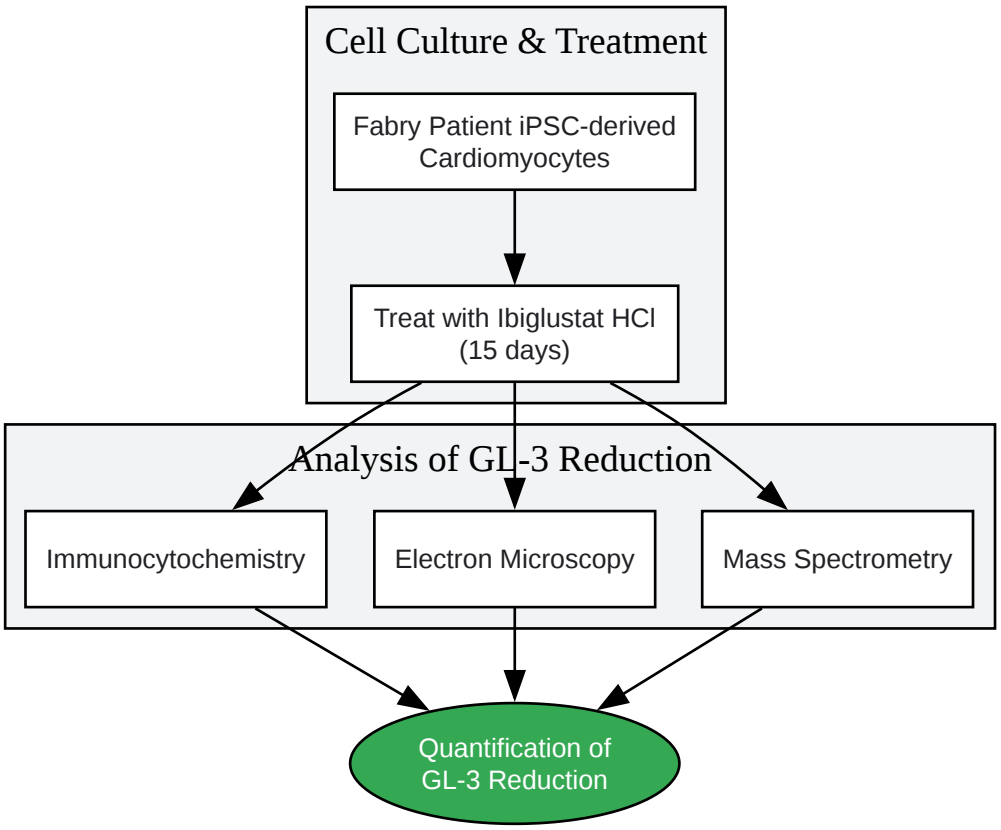

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